

Physical and chemical properties of Calendoflavobioside 5-O-glucoside.

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An In-Depth Technical Guide to Calendoflavobioside 5-O-glucoside

For Researchers, Scientists, and Drug Development Professionals

Introduction

Calendoflavobioside 5-O-glucoside is a flavone glycoside, a class of secondary metabolites known for their diverse biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of Calendoflavobioside 5-O-glucoside, drawing from available scientific literature. The information is presented to be a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development. This document summarizes its chemical identity, physicochemical characteristics, and insights into its biological potential, alongside a general experimental workflow for its isolation.

Chemical and Physical Properties

Detailed experimental data for **Calendoflavobioside 5-O-glucoside** is not widely available in publicly accessible literature. The following tables summarize the currently known information.



Identifier	Value	Source
IUPAC Name	5,7-dihydroxy-2-(4- hydroxyphenyl)-4-oxo-4H- chromen-3-yl 6-O-(6-deoxy-α- L-mannopyranosyl)-β-D- glucopyranoside 5-O-β-D- glucopyranoside	N/A
Synonyms	Calendoflavobioside 5-O- glucoside	[1][2][3][4]
CAS Number	1309795-36-5	[1][5]
Molecular Formula	C33H40O21	[1]
Molecular Weight	772.66 g/mol	[1]
Appearance	Powder	[6]
Source	Impatiens balsamina L.	[1][2][3][4]
Property	Value	Source
Melting Point	Data not available	
Solubility	Soluble in DMSO (10 mM)	[3][7]
UV-Vis Absorption	Data not available	_
¹ H-NMR Spectral Data	Data not available	_
¹³ C-NMR Spectral Data	Data not available	_
Mass Spectrometry Data	Data not available	_

Experimental Protocols

A specific, detailed experimental protocol for the isolation and purification of **Calendoflavobioside 5-O-glucoside** from Impatiens balsamina is not explicitly available. However, a general workflow for the isolation of flavonoid glycosides from plant material can be described.



General Workflow for Flavonoid Glycoside Isolation



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A generalized workflow for the isolation and purification of flavonoid glycosides from plant sources.

This process typically involves the extraction of the plant material with a suitable solvent, followed by a series of chromatographic steps to separate the complex mixture of phytochemicals. The final purification is often achieved using high-performance liquid chromatography (HPLC), and the structure of the isolated compound is then elucidated using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[8]

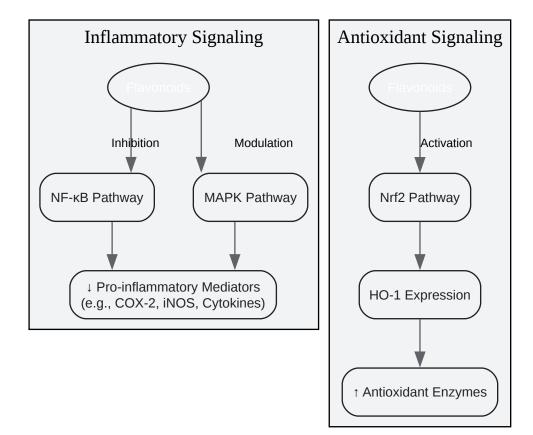
Biological Activity and Signaling Pathways

Specific studies on the biological activity of pure **Calendoflavobioside 5-O-glucoside** are limited. However, the plant from which it is isolated, Impatiens balsamina, has a history of use in traditional medicine for treating various ailments, including inflammation and skin diseases. [5] Extracts from I. balsamina have demonstrated a range of pharmacological activities, including anti-inflammatory, antioxidant, and antimicrobial effects.[1][5][9]

Flavonoids, as a class of compounds, are well-known to exert their biological effects through various signaling pathways. While the specific pathways modulated by **Calendoflavobioside 5-O-glucoside** have not been elucidated, flavonoids are generally known to influence key inflammatory and antioxidant pathways.

Potential Signaling Pathways Modulated by Flavonoids





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Potential signaling pathways that may be modulated by flavonoid glycosides.

Flavonoids can inhibit the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway, a key regulator of inflammation, thereby reducing the expression of pro-inflammatory mediators.[10] They can also modulate Mitogen-Activated Protein Kinase (MAPK) pathways, which are involved in cellular responses to a variety of stimuli.[11] Furthermore, many flavonoids are known to activate the Nrf2 (Nuclear factor erythroid 2-related factor 2) antioxidant response pathway, leading to the upregulation of protective enzymes like heme oxygenase-1 (HO-1).[12] It is plausible that **Calendoflavobioside 5-O-glucoside** may share these properties, but further research is required for confirmation.

Conclusion

Calendoflavobioside 5-O-glucoside is a flavone glycoside with a defined chemical structure, yet its physicochemical and biological properties remain largely unexplored in publicly available scientific literature. This guide consolidates the existing data and provides a framework for



future research. The general protocols and potential signaling pathways described herein offer a starting point for scientists interested in investigating this and other related natural products. Further studies are warranted to fully characterize **Calendoflavobioside 5-O-glucoside** and to explore its potential therapeutic applications, particularly in the areas of inflammation and oxidative stress-related diseases.

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